Physicochemical Characteristics of N-Nitroso Piperazine Derivatives: A Technical Guide

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Compound of Interest

Compound Name:	*1-Cyclopropylmethyl-4-nitrosopiperazine*
Cat. No.:	*B16348616*

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This technical guide provides a comprehensive overview of the core physicochemical characteristics of N-nitroso piperazine derivatives. Given their emergence as potential impurities in pharmaceutical products and their toxicological significance, a thorough understanding of their properties is crucial for risk assessment, analytical method development, and the implementation of effective control strategies in drug development and manufacturing. [1]

Core Physicochemical Properties

N-nitroso piperazine and its derivatives are a class of nitrosamine compounds characterized by a nitroso group attached to one of the nitrogen atoms of the piperazine ring. Their physicochemical properties can vary significantly based on the nature of the substituent on the other nitrogen atom.

General Characteristics

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1-Nitrosopiperazine, the parent compound, typically appears as a yellow solid or crystalline powder.[2] It is generally odorless or may possess a faint odor characteristic of nitroso compounds.[2] The presence of the polar nitroso group and the piperazine ring influences the solubility and other physical properties of these derivatives.

Quantitative Physicochemical Data

The following tables summarize the key physicochemical parameters for 1-nitrosopiperazine and one of its common derivatives, N-methyl-N'-nitrosopiperazine.

Table 1: Physicochemical Properties of 1-Nitrosopiperazine

Property	Value	Reference
Molecular Formula	$C_4H_9N_3O$	[2][3][4]
Molecular Weight	115.13 g/mol	[4]
CAS Number	5632-47-3	[2][4]
Appearance	Yellow solid or crystalline powder	[2]
Melting Point	69.80 °C (342.95 K)	[2]
Boiling Point	243.00 °C (516.15 K)	[2]
Density	1.2690 g/cm³	[2]
Water Solubility	Moderately soluble	[2]
Organic Solvent Solubility	Higher solubility in ethanol and acetone	[2]
Vapor Pressure	0.01 mmHg	[3]

Table 2: Physicochemical Properties of N-Methyl-N'-nitrosopiperazine

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Property	Value	Reference
Molecular Formula	$C_5H_{11}N_3O$	[1][5]
Molecular Weight	129.16 g/mol	[1][5]
CAS Number	16339-07-4	[1][5]
Density	1.200 g/cm³	[5]
Storage Temperature	< -15°C	[5]

Solubility, Stability, and Lipophilicity

Solubility

The solubility of N-nitroso piperazine derivatives is influenced by factors such as the polarity of the substituent, temperature, and the pH of the solution.[2]

- 1-Nitrosopiperazine is described as being moderately soluble in water and exhibits higher solubility in organic solvents like ethanol and acetone.[2] Another source indicates it is completely miscible with water and polar organic solvents.[6]
- N-Nitroso Piperazine Monomer is soluble in methanol (MEOH).[4][7]

The solubility of these compounds is a critical parameter for developing appropriate analytical methods and for understanding their environmental and biological fate.

Stability

The stability of N-nitroso piperazine derivatives is a key consideration, particularly in the context of pharmaceutical manufacturing and storage.

- Aqueous N-nitrosopiperazine has been found to be thermally stable at 150°C.[8]
- However, it undergoes slow degradation upon exposure to broad-band UV light.[8]
- The formation of N-nitrosopiperazine can occur from piperazine in the presence of nitrite, and this reaction is influenced by temperature and pH.[9] Specifically, the reaction forming N-

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nitrosopiperazine is first order in nitrite, piperazine carbamate species, and hydronium ion, with an activation energy of 84 ± 2 kJ/mol.[9]

Lipophilicity

While specific logP values for a wide range of N-nitroso piperazine derivatives are not readily available in the provided search results, the general solubility characteristics suggest that their lipophilicity can be modulated by the substituent on the piperazine ring. Increased polarity of low-molecular-weight N-nitrosamines can lead to increased hydrophilicity.[10] This property is crucial for predicting their absorption, distribution, metabolism, and excretion (ADME) profiles, as well as their potential for bioaccumulation.

Experimental Protocols

The accurate determination of the physicochemical characteristics of N-nitroso piperazine derivatives relies on robust analytical methodologies. Advanced hyphenated techniques are essential for the detection and quantification of these compounds, often at trace levels.[11]

Quantification by Liquid Chromatography-Mass Spectrometry (LC-MS)

LC-MS, particularly with tandem mass spectrometry (LC-MS/MS), is a cornerstone technique for the analysis of N-nitrosamines due to its high sensitivity and specificity.[11]

Methodology for Trace-Level Quantification of N-Nitrosopiperazine in Wastewater:[12]

- Sample Preparation (Supported Liquid Extraction - SLE):
  - Prepare standards in a high-salt synthetic matrix to mimic the sample matrix.
  - Perform supported liquid extraction to isolate the analyte.
  - Optimize drying steps post-extraction to improve the method limits of quantification.
- Chromatographic Separation (Hydrophilic Interaction Liquid Chromatography - HILIC):
  - Utilize an ethylene-bridged hybrid amide stationary phase for the separation of the highly polar analytes.

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- Detection (Triple Quadrupole Mass Spectrometer):
  - Operate the mass spectrometer in positive electrospray ionization (ESI) mode.
  - Use multiple reaction monitoring (MRM) for quantification. This method can achieve a method limit of quantification (MLOQ) of 0.25 µg/L for N-nitrosopiperazine.[12][13]

Quantification by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is another powerful technique for the analysis of volatile and semi-volatile N-nitrosamines.

Methodology for Quantification of N-nitrosopiperazine and 1,4-dinitrosopiperazine in Trimetazidine:[14][15]

- Method Development: Develop a GC-MS method to simultaneously quantify N-nitrosopiperazine and 1,4-dinitrosopiperazine.
- Validation: Validate the method in accordance with ICH guidelines for specificity, linearity, sensitivity (LOD and LOQ), accuracy, precision, and robustness.[15]
- Linearity: Establish good linear calibration curves over a concentration range from the limit of quantification (LOQ) to 150% of the test sample concentration.[14][15]

Formation and Toxicological Significance

N-nitroso piperazine derivatives can form when secondary or tertiary amine-containing piperazine moieties react with a nitrosating agent, such as nitrous acid, which can be formed from nitrites under acidic conditions.[1] This reaction is a significant concern in the pharmaceutical industry, as it can lead to the formation of these potentially carcinogenic impurities in drug products.[16]

Mechanism of Formation

The formation of N-nitrosopiperazine from piperazine and nitrite involves the protonation of a carbamate species, followed by a nucleophilic attack of the resulting carbamic acid, leading to

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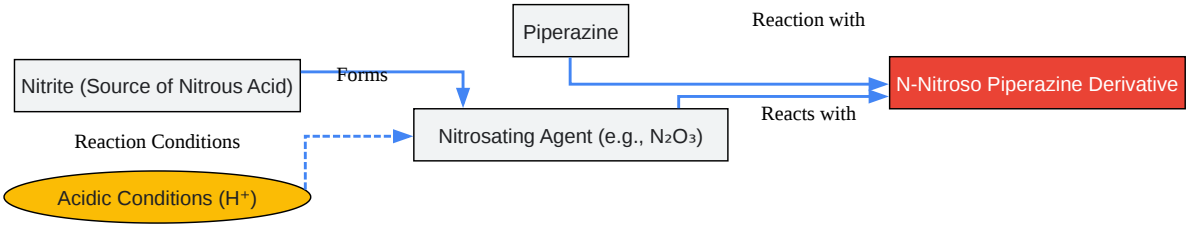
the formation of bicarbonate and the N-nitrosopiperazine product.[9]



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Caption: General pathway for the formation of N-nitroso piperazine derivatives.

Carcinogenicity and Genotoxicity

N-nitroso piperazine derivatives are of significant toxicological concern due to their potential carcinogenic and genotoxic effects.[2][5] N-Methyl-N'-nitrosopiperazine, for example, is classified as a highly potent nitrosamine impurity.[1] It is known to induce mutations by reacting with nucleic acids to form covalent DNA adducts.[5] Due to these risks, regulatory agencies have set strict limits for the presence of such impurities in pharmaceutical products.

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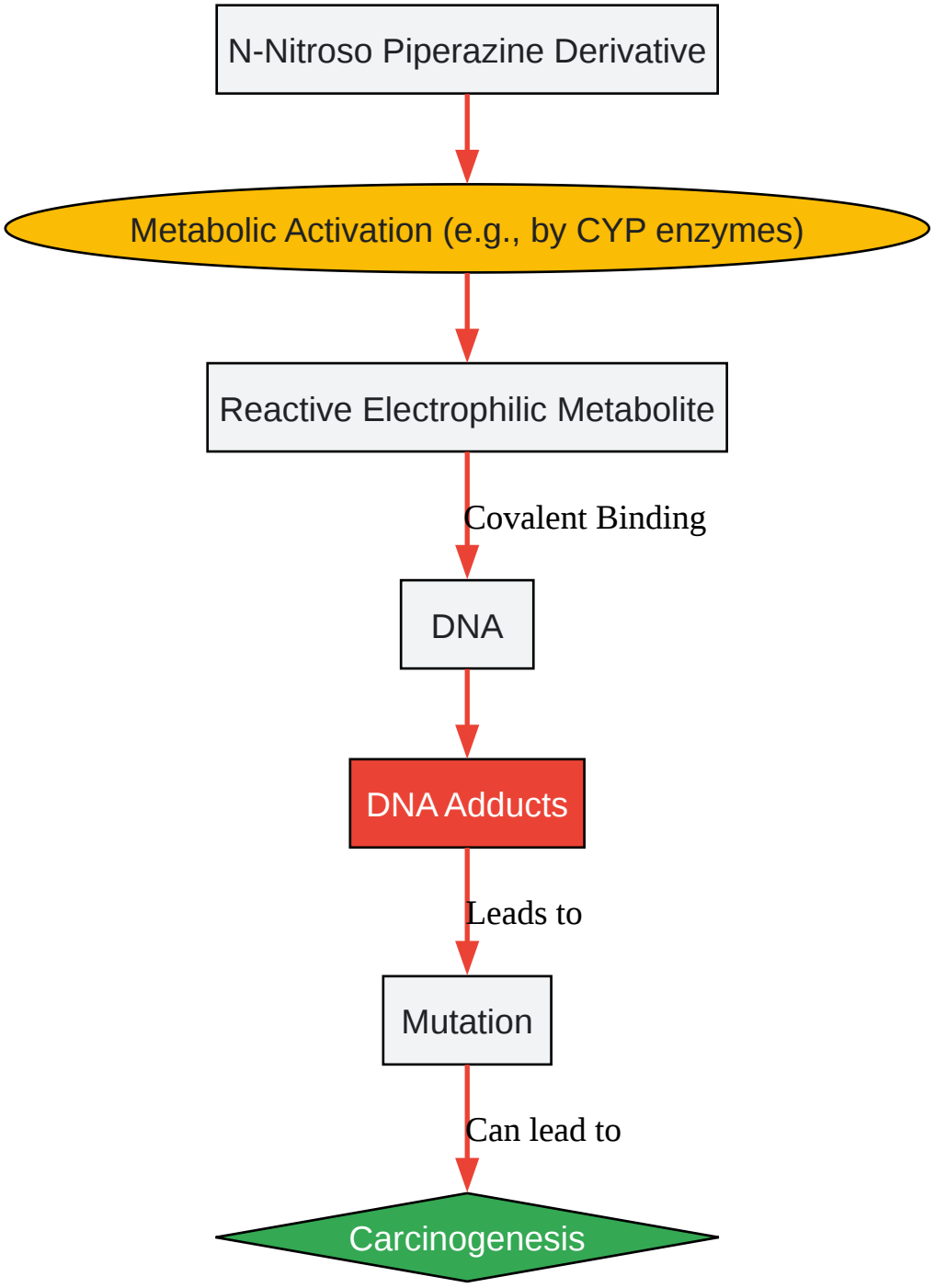

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Caption: Simplified conceptual pathway of N-nitrosamine-induced carcinogenesis.

Conclusion

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A thorough understanding of the physicochemical characteristics of N-nitroso piperazine derivatives is paramount for ensuring the safety and quality of pharmaceutical products. This guide has summarized key data on their properties, outlined relevant experimental protocols for their analysis, and provided context on their formation and toxicological significance. Continuous research and the development of sensitive analytical methods are essential for the effective management of these potential impurities.

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